

Essential Safety and Operational Guidance for Handling GSK3735967

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Compound of Interest

Compound Name: GSK3735967

Cat. No.: B12392862

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **GSK3735967**. While **GSK3735967** is not classified as a hazardous substance or mixture by some suppliers, adherence to rigorous safety practices is paramount to ensure a safe laboratory environment.^[1] This guide is designed to supplement, not replace, your institution's established safety protocols and the specific Safety Data Sheet (SDS) provided by the supplier.

I. Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **GSK3735967** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or aerosols.
Hand Protection	Nitrile or other chemical-resistant gloves	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of dust or aerosols.

Note: Always inspect PPE for integrity before use and ensure it is appropriate for the scale of the operation.

II. Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **GSK3735967** and ensuring a safe working environment.

Parameter	Guideline	Rationale
Ventilation	Handle in a well-ventilated area, such as a chemical fume hood.	Minimizes inhalation exposure.
Storage Temperature	Store as a powder at -20°C for up to 2 years. In DMSO, store at 4°C for up to 2 weeks or -80°C for up to 6 months.[2]	Ensures chemical stability and prevents degradation.
Incompatible Materials	Avoid strong oxidizing agents.	Prevents potentially hazardous chemical reactions.
Hygiene Practices	Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.	Prevents accidental ingestion.

III. First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.[1]

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. If irritation persists, seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.

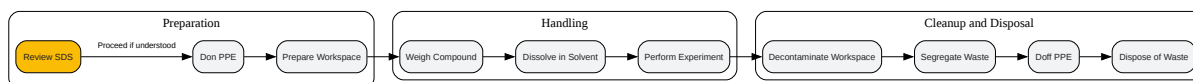
IV. Disposal Plan

Dispose of **GSK3735967** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[3]

Waste Type	Disposal Procedure
Unused Compound	Dispose of as chemical waste through a licensed waste disposal company.
Contaminated Labware	Decontaminate if possible. Otherwise, dispose of as chemical waste.
Contaminated PPE	Dispose of in accordance with institutional guidelines for chemically contaminated waste.

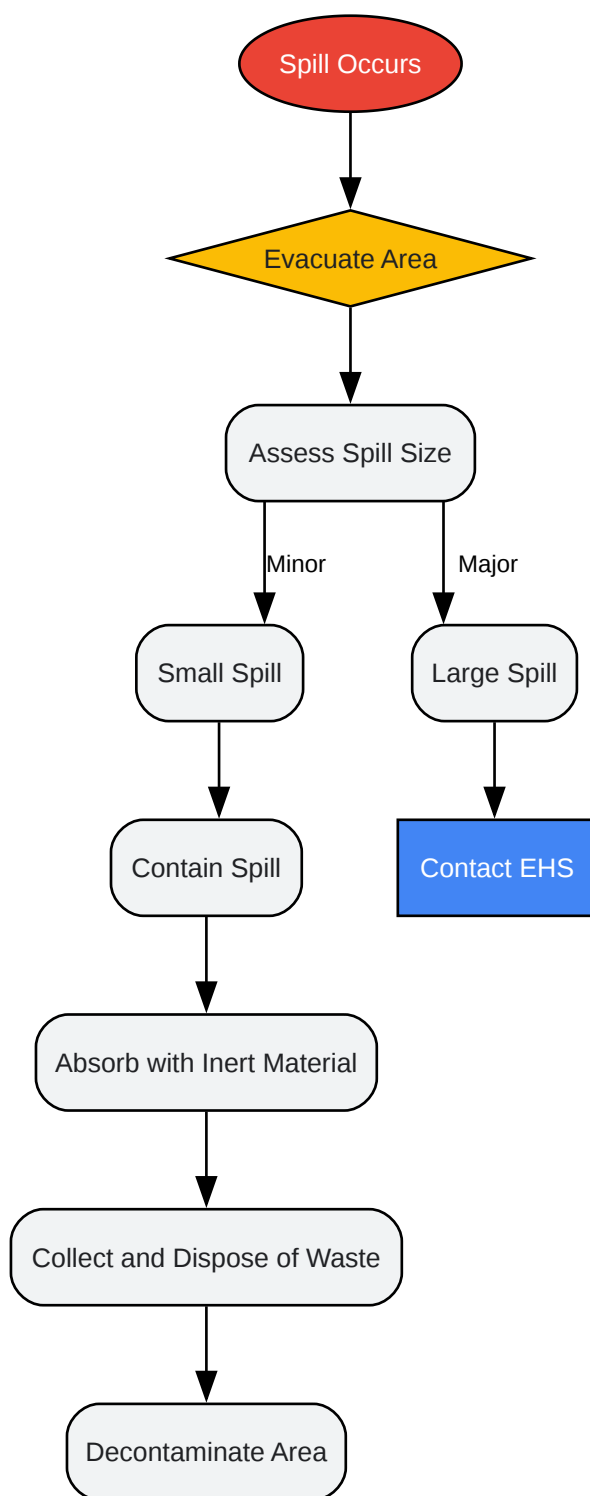
Experimental Workflow and Safety Procedures

To ensure both experimental success and personnel safety, a structured workflow should be followed when working with **GSK3735967**. The following diagrams illustrate the recommended procedures for preparation, handling, and disposal.



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Caption: A logical workflow for the safe preparation, handling, and disposal of **GSK3735967**.



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Caption: A step-by-step protocol for responding to a spill of **GSK3735967**.

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